

Safe Disposal of Chromic Sulfate Pentadecahydrate: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromic sulfate pentadecahydrate

Cat. No.: B157294

[Get Quote](#)

For researchers and professionals in drug development, the proper handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **chromic sulfate pentadecahydrate**, a compound commonly used in various industrial and laboratory applications. Adherence to these protocols is essential to mitigate risks and maintain a safe working environment.

Essential Safety and Handling Precautions

Chromic sulfate pentadecahydrate is a hazardous substance that can cause irritation to the eyes, skin, and respiratory tract, and may lead to an allergic skin reaction upon re-exposure.^[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. This includes protective gloves, eye and face protection, and a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated.^{[2][3]} Facilities should be equipped with an eyewash station and a safety shower in case of accidental exposure.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative and identifying information for chromic sulfate.

Property	Data
CAS Number	10101-53-8 (Anhydrous)[4][5]
	10031-37-5 (Pentadecahydrate)[4][5]
Appearance	Dark green to violet crystalline solid[1][4]
NFPA Rating (estimated)	Health: 1, Flammability: 0, Instability: 0[1]

Step-by-Step Disposal Protocol

The disposal of **chromic sulfate pentadecahydrate** must be handled as hazardous waste. The following steps outline the correct procedure for managing spills and disposing of the chemical.

Spill Management

In the event of a spill, immediate action is necessary to contain the substance and prevent exposure.

- Evacuate the Area: Non-essential personnel should be evacuated from the spill area until the cleanup is complete.[6]
- Ventilate the Space: Ensure adequate ventilation to avoid the inhalation of dust particles.[1]
- Contain the Spill: Use a dry cleanup method such as a vacuum or sweeping to collect the powdered material.[1][3] Avoid generating dust during this process.[1][3] If necessary, wet the material slightly with water to prevent it from becoming airborne.[3]
- Collect and Seal: Place the collected material into a clean, dry, and properly labeled, sealable container for disposal.[3][6]

Waste Disposal

Chromic sulfate pentadecahydrate must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.[6][7]

- Containerization: Keep the waste chemical in its original container if possible, or in a suitable, sealed container.^[2] Do not mix it with other waste.^[2]
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name: **"Chromic Sulfate Pentadecahydrate."**
- Contact a Licensed Disposal Agency: Arrange for the collection and disposal of the waste with a licensed chemical disposal agency.^[7] For specific recommendations, you can also contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA).^[6]
- Decontaminate: After the waste has been properly containerized, thoroughly wash the spill area.^[6] Any contaminated clothing should be removed immediately and laundered by individuals informed of the chemical's hazards before reuse.^{[2][6]}

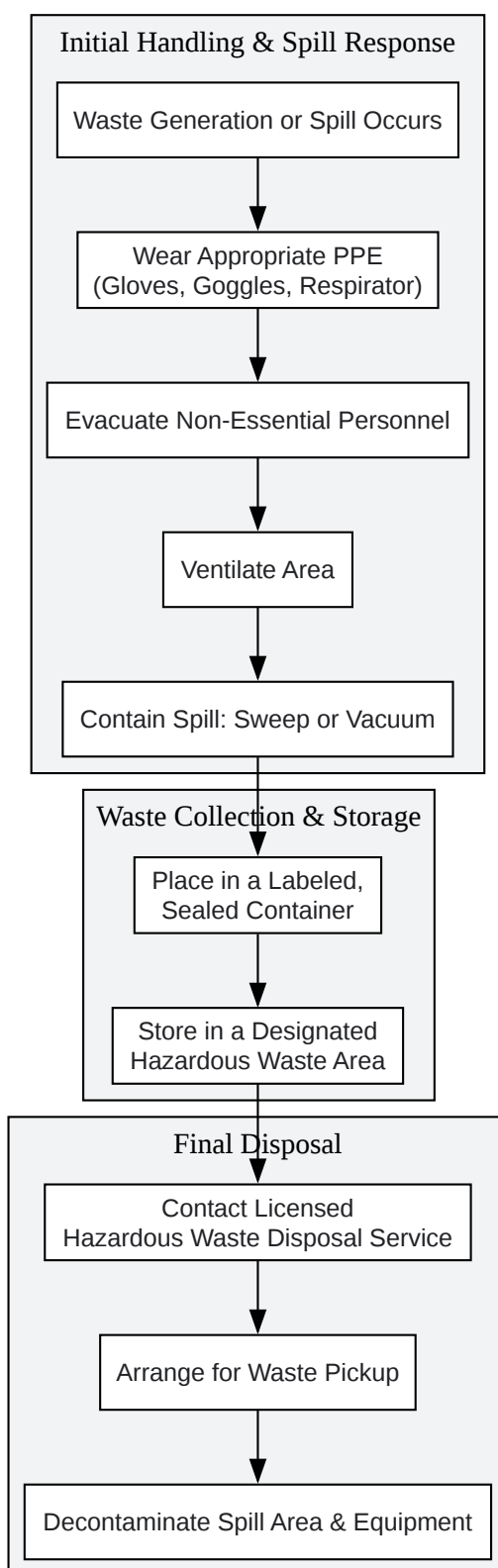
First Aid Procedures

In case of accidental exposure, follow these first aid measures immediately:

- Eyes: Flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation develops.^[1]
- Skin: Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes.^[1] Seek medical attention in the event of irritation.^[3]
- Ingestion: If the individual is conscious and alert, give 2-4 cupfuls of milk or water. Seek medical aid.^[1]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, begin artificial respiration. Seek medical attention.^[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **chromic sulfate pentadecahydrate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **chromic sulfate pentadecahydrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. dshorne.com.au [dshorne.com.au]
- 4. Chromic Sulfate | $\text{Cr}_2(\text{SO}_4)_3$ | CID 24930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Chromium(III) sulfate - Wikipedia [en.wikipedia.org]
- 6. nj.gov [nj.gov]
- 7. media.laballey.com [media.laballey.com]
- To cite this document: BenchChem. [Safe Disposal of Chromic Sulfate Pentadecahydrate: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157294#chromic-sulfate-pentadecahydrate-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com